

Essential Safety and Logistics for Handling 4-Methyloxazole-5-methanol

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Compound of Interest

Compound Name: 4-Methyloxazole-5-methanol

Cat. No.: B1351172

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For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling **4-Methyloxazole-5-methanol**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4-Methyloxazole-5-methanol is classified as a hazardous chemical with the following primary risks:

- **Flammability:** Highly flammable liquid and vapor.^{[1][2]}
- **Skin and Eye Irritation:** Causes skin irritation and serious eye irritation.^{[1][2]} Some data also suggests it may cause serious eye damage.^{[2][3]}
- **Respiratory Irritation:** May cause respiratory irritation.^{[1][2]}

Due to these hazards, the following personal protective equipment (PPE) is mandatory when handling this compound:

PPE Category	Specific Requirement	Rationale
Eye Protection	Chemical safety goggles or a face shield.	To protect against splashes and vapors that can cause serious eye irritation or damage. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact which can cause irritation. [1]
Body Protection	A lab coat and closed-toe shoes.	To protect against accidental spills and skin exposure. [1]

Operational Protocol: Safe Handling and Storage

Handling:

- Ventilation: Always handle **4-Methyloxazole-5-methanol** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.[\[4\]](#)
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[\[4\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools to prevent ignition of the flammable vapors.[\[4\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical.

Storage:

- Container: Store in a tightly closed, properly labeled container.[\[4\]](#)[\[5\]](#)
- Location: Keep in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#) The recommended storage temperature is between 2-8°C.[\[6\]](#)[\[7\]](#)
- Incompatibilities: Store away from incompatible materials, such as strong oxidizing agents.[\[5\]](#)

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, holding eyelids open.[8] Seek immediate medical attention.[8]
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and water.[8]
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[8][9]

Disposal Plan

Proper disposal of **4-Methyloxazole-5-methanol** is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Classification:

- This chemical is classified as an ignitable hazardous waste with EPA Waste Code D001.[1]

Disposal Protocol:

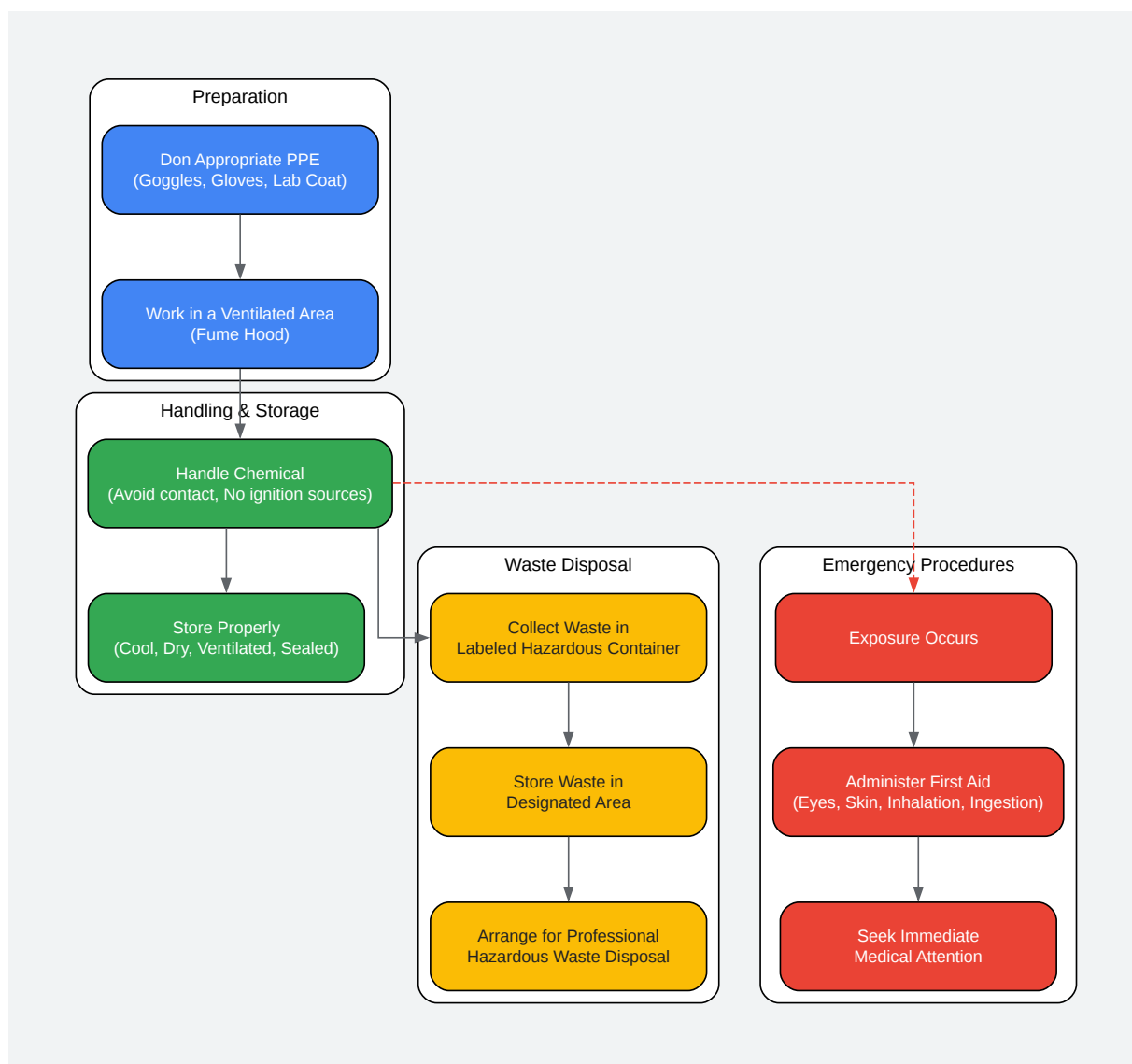
- Waste Container: Use a dedicated, clearly labeled, and sealable container made of a material compatible with flammable organic compounds for all **4-Methyloxazole-5-methanol** waste.[1]
- Labeling: The container must be labeled as "Hazardous Waste" and clearly indicate "**4-Methyloxazole-5-methanol**" as a constituent.[1]
- Segregation: Do not mix this waste with other waste streams, particularly incompatible chemicals.[1]

- **Storage of Waste:** Store the sealed waste container in a designated satellite accumulation area, away from heat and ignition sources.
- **Final Disposal:** Arrange for the collection and disposal of the hazardous waste through a licensed environmental disposal service.

Quantitative Data Summary

Parameter	Data
GHS Hazard Classifications	H225: Highly Flammable liquid and vapor H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation
Molecular Formula	C5H7NO2[3][6][10]
Molecular Weight	113.11 g/mol [3][6]
Storage Temperature	2-8°C[6][7]
EPA Waste Code	D001 (Ignitable Hazardous Waste)[1]

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **4-Methyloxazole-5-methanol**.

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References

- 1. benchchem.com [benchchem.com]
- 2. 4-Methyloxazole | C₄H₅NO | CID 69663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 45515-23-9 | 4-Methyloxazole-5-methanol - Synblock [synblock.com]
- 4. echemi.com [echemi.com]
- 5. fishersci.com [fishersci.com]
- 6. 4-METHYLOXAZOLE-5-METHANOL CAS#: 45515-23-9 [m.chemicalbook.com]
- 7. 45515-23-9 CAS MSDS (4-METHYLOXAZOLE-5-METHANOL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. What first aid measures can be taken in case of methanol exposure? | ERGSY [ergsy.com]
- 9. theory.labster.com [theory.labster.com]
- 10. echemi.com [echemi.com]
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